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BQ-788 sodium salt solubility and stability issues

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Compound of Interest		
Compound Name:	BQ-788 sodium salt	
Cat. No.:	B15603031	Get Quote

Technical Support Center: BQ-788 Sodium Salt

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility and stability of **BQ-788 sodium** salt.

Frequently Asked Questions (FAQs)

Q1: What is **BQ-788 sodium salt** and what is its primary mechanism of action?

A1: **BQ-788 sodium salt** is a potent and selective antagonist of the endothelin B (ETB) receptor.[1][2][3][4] It works by competitively inhibiting the binding of endothelin-1 (ET-1) to ETB receptors.[2][3][4][5] This mechanism makes it a valuable tool for studying the physiological and pathological roles of the ETB receptor.[3]

Q2: What are the recommended solvents for dissolving **BQ-788 sodium salt**?

A2: **BQ-788 sodium salt** is soluble in organic solvents such as DMSO, DMF, and ethanol.[6] It is also soluble in aqueous solutions like PBS (pH 7.2) and water, though gentle warming and sonication may be required to achieve higher concentrations in water.[6][7]

Q3: How should I store the solid compound and its solutions?

A3: The solid form of **BQ-788 sodium salt** should be stored at -20°C for long-term stability, where it can be stable for at least four years.[1][6] Stock solutions, particularly in DMSO, can be



stored at -20°C for several months.[7][8] It is recommended to prepare aqueous solutions fresh on the day of use if possible.[8]

Q4: Is **BQ-788 sodium salt** selective for the ETB receptor?

A4: Yes, BQ-788 is highly selective for the ETB receptor. Its inhibitory concentration (IC50) for ETB is approximately 1.2 nM, while for the ETA receptor, it is around 1300 nM, indicating over a 1000-fold selectivity.[2][3][4][5][6]

Troubleshooting Guide

Problem 1: The **BQ-788 sodium salt** is not fully dissolving in my chosen solvent.

- Possible Cause: The concentration may be too high for the selected solvent, or the dissolution process may be slow.
- Solution:
 - Verify Solubility Limits: Check the solubility data table below to ensure you are not exceeding the maximum concentration for your solvent.
 - Aid Dissolution: For aqueous solutions, gentle warming (e.g., at 37°C for 10 minutes)
 and/or brief sonication in an ultrasonic bath can help.[7]
 - Switch Solvents: If solubility remains an issue, consider using a solvent with higher solubility, such as DMSO, to create a concentrated stock solution, which can then be diluted into your aqueous experimental buffer.

Problem 2: I observe precipitation in my stock solution after storage at -20°C.

- Possible Cause: The compound may have come out of solution upon freezing.
- Solution:
 - Re-dissolve Before Use: Before using the stock solution, allow it to equilibrate to room temperature.[8]



 Vortex/Sonicate: Gently vortex the vial or sonicate it briefly to ensure any precipitate has fully redissolved. Visually inspect the solution to confirm it is clear before making dilutions.

Problem 3: My experimental results are inconsistent when using BQ-788.

- Possible Cause: This could be due to solution instability, improper storage, or inaccurate concentration calculations.
- Solution:
 - Prepare Fresh Solutions: Whenever possible, prepare fresh working solutions from a concentrated stock on the day of the experiment, especially for aqueous solutions.[8]
 - Check Stock Solution Integrity: If using an older stock, ensure it has been stored correctly (protected from light, tightly sealed at -20°C).
 - Verify Molecular Weight: The molecular weight of the sodium salt can vary slightly between batches due to hydration. Always refer to the batch-specific molecular weight on the Certificate of Analysis for preparing stock solutions to ensure accurate molar concentrations.

Quantitative Data

Solubility Data

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)	Notes
DMSO	≥33.2 mg/mL[7][9]	~50 mM	Highly soluble.
DMF	30 mg/mL[6]	~45 mM	Good solubility.
Ethanol	≥16.2 mg/mL[7]	~24 mM	Good solubility.
PBS (pH 7.2)	10 mg/mL[6]	~15 mM	Soluble.
Water	≥2.71 mg/mL[7]	~4 mM	Requires gentle warming and sonication to achieve. [7]



Note: Data is based on a molecular weight of 663.79 g/mol. This can vary by batch.

Stability and Storage Recommendations

Form	Storage Temperature	Duration	Notes
Solid	-20°C[1]	≥ 4 years[6]	Keep desiccated.
DMSO Stock Solution	-20°C	Up to several months[7]	Aliquot to avoid repeated freeze-thaw cycles.
Aqueous Solution	4°C or -20°C	Up to one month at -20°C[8]	Best to prepare fresh daily.[8]

Experimental Protocols

Protocol: Preparation of a 10 mM BQ-788 Sodium Salt Stock Solution in DMSO

Materials:

- BQ-788 sodium salt (solid)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipette

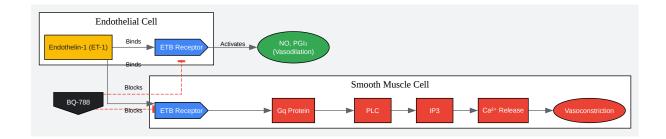
Procedure:

- Determine Mass: Using the batch-specific molecular weight (e.g., 663.79 g/mol), calculate the mass of BQ-788 sodium salt required. For 1 mL of a 10 mM solution: Mass = 0.010 mol/L * 0.001 L * 663.79 g/mol = 0.00664 g = 6.64 mg
- Weigh Compound: Carefully weigh out the calculated mass of the solid BQ-788 sodium salt and place it into a sterile vial.



- Add Solvent: Add the appropriate volume of anhydrous DMSO (in this case, 1 mL) to the vial containing the compound.
- Dissolve: Cap the vial securely and vortex thoroughly until the solid is completely dissolved.
 If needed, gentle warming (37°C) or brief sonication can be used to facilitate dissolution.
 Visually confirm that the solution is clear and free of particulates.
- Storage: Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles. Store these aliquots at -20°C.

Visual Guides Signaling Pathway

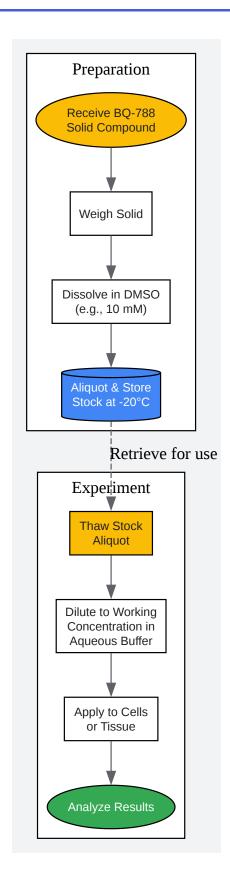


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Caption: BQ-788 blocks ET-1 binding to ETB receptors, inhibiting downstream signaling.

Experimental Workflow



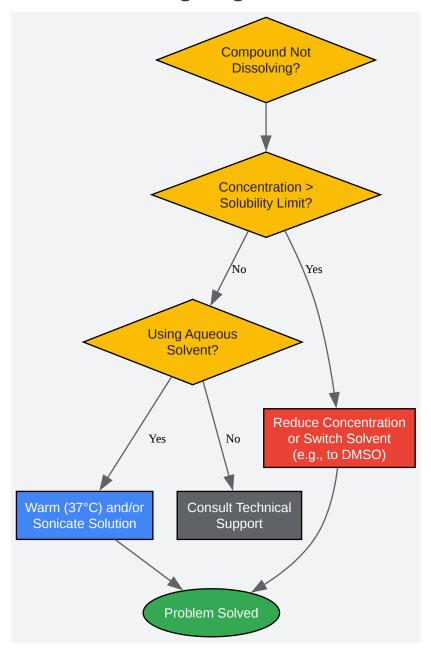


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Caption: Workflow for preparing and using BQ-788 sodium salt in experiments.



Solubility Troubleshooting Logic



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Caption: Decision tree for troubleshooting **BQ-788 sodium salt** solubility issues.

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